

An In-Depth Technical Guide to the Physicochemical Properties of Gracilin Compounds

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Compound of Interest

Compound Name: *Gracilin*
CAS No.: 23522-05-6
Cat. No.: B15931376

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gracilin compounds, a family of spongiane diterpenoids originally isolated from the marine sponge *Spongionella gracilis*, have garnered significant interest in the scientific community due to their potent and diverse biological activities.^{[1][2]} These activities, including immunosuppressive, neuroprotective, and anti-inflammatory effects, position them as promising candidates for drug discovery and development.^{[1][2]} A thorough understanding of their physicochemical properties is paramount for advancing these compounds from the laboratory to clinical applications. This technical guide provides a comprehensive overview of the core physicochemical properties of key **Gracilin** compounds, details the experimental protocols for their determination, and visualizes associated biological pathways and experimental workflows.

Physicochemical Properties of Gracilin Compounds

The physicochemical properties of a drug candidate are critical determinants of its pharmacokinetic and pharmacodynamic profiles, influencing its absorption, distribution, metabolism, excretion, and toxicity (ADMET). Key parameters for **Gracilin** compounds are summarized below.

Data Presentation: Quantitative Physicochemical Properties

The following tables summarize the available quantitative data for representative **Gracilin** compounds. It is important to note that many of the currently available data points are computationally predicted, highlighting the need for further experimental characterization.

Table 1: Core Physicochemical Properties of **Gracilin A**, **Gracilin L**, and **Gracilin**

Property	Gracilin A	Gracilin L[3]	Gracilin
Molecular Formula	C ₂₃ H ₃₄ O ₅	C ₂₃ H ₃₄ O ₆	C ₁₅ H ₂₀ O ₃
Molecular Weight (g/mol)	390.5	406.5	248.32
Calculated LogP (XLogP3)	5.1	Not Available	1.4
Hydrogen Bond Donors	0	1	1
Hydrogen Bond Acceptors	5	6	3
Polar Surface Area (Å²)	61.8	82.1	43.4

Note: Data for **Gracilin A** and **Gracilin** are from PubChem, where most values are computed.

Table 2: Physicochemical Data for Synthetic **Gracilin A** Derivatives

Compound	Molecular Formula	Molecular Weight (g/mol)	Predicted Affinity for CypD (kcal/mol)
Gracilin A Analogue 1	C ₂₁ H ₃₀ O ₅	362.46	-8.5
Gracilin A Analogue 2	C ₂₀ H ₂₈ O ₅	348.43	-8.2
Mono-acetoxy furanose derivative (29a)	C ₂₁ H ₃₀ O ₄	346.46	-7.9

Note: Predicted affinity data is based on docking studies aimed at enhancing neuroprotective effects by targeting Cyclophilin D.[4]

Experimental Protocols

Detailed and validated experimental protocols are essential for the accurate and reproducible determination of physicochemical properties. The following sections outline standard methodologies applicable to the study of **Gracilin** compounds.

Determination of Lipophilicity (LogP)

Lipophilicity, a key factor influencing membrane permeability and drug-receptor interactions, is commonly expressed as the logarithm of the partition coefficient (LogP) between octanol and water.

Protocol: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for LogP Determination

This method offers a rapid and reliable alternative to the traditional shake-flask method, especially for compounds with low aqueous solubility.[5][6][7][8]

- System Preparation:
 - HPLC System: An HPLC system equipped with a UV detector and a C18 column (e.g., 150 x 4.6 mm, 5 µm particle size).

- Mobile Phase: A mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., phosphate buffer, pH 7.4). The composition is varied to obtain a range of retention times.
- Reference Compounds: A set of compounds with known LogP values are used for calibration.
- Procedure:
 - Prepare stock solutions of the **Gracilin** compound and reference compounds in a suitable organic solvent (e.g., methanol).
 - Inject each compound onto the HPLC system under isocratic conditions with varying mobile phase compositions.
 - Record the retention time (t_R) for each compound at each mobile phase composition. Determine the void time (t_0) by injecting a non-retained compound (e.g., uracil).
 - Calculate the capacity factor (k) for each compound using the formula: $k = (t_R - t_0) / t_0$.
 - Extrapolate the logarithmic capacity factor ($\log k$) to 100% aqueous phase to obtain $\log k_w$.
 - Create a calibration curve by plotting the $\log k_w$ values of the reference compounds against their known LogP values.
 - Determine the LogP of the **Gracilin** compound by interpolating its $\log k_w$ value on the calibration curve.

Determination of Aqueous Solubility

Aqueous solubility is a critical parameter that affects a drug's dissolution rate and subsequent absorption.

Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is the gold standard for determining thermodynamic solubility.^{[9][10][11][12][13]}

- Materials:
 - The **Gracilin** compound (solid form).
 - Aqueous buffer of desired pH (e.g., phosphate-buffered saline, pH 7.4).
 - A temperature-controlled shaker or incubator.
 - Filtration or centrifugation equipment to separate undissolved solid.
 - An analytical method for quantification (e.g., HPLC-UV).
- Procedure:
 - Add an excess amount of the **Gracilin** compound to a known volume of the aqueous buffer in a sealed flask.
 - Agitate the flask at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
 - After equilibration, allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant and separate the undissolved solid by filtration (using a filter that does not adsorb the compound) or centrifugation.
 - Quantify the concentration of the dissolved **Gracilin** compound in the clear filtrate or supernatant using a validated analytical method, such as HPLC-UV.
 - The measured concentration represents the thermodynamic solubility of the compound under the specified conditions.

Determination of Acid Dissociation Constant (pKa)

The pKa value indicates the strength of an acidic or basic functional group and influences a compound's solubility and permeability at different physiological pH values.

Protocol: Potentiometric Titration for pKa Determination

Potentiometric titration is a precise method for determining pKa values.^{[1][14][15][16]}

- Apparatus:
 - A calibrated pH meter with a suitable electrode.
 - A burette for the precise addition of titrant.
 - A temperature-controlled titration vessel.
- Procedure:
 - Dissolve a known amount of the **Gracilin** compound in a suitable solvent. For water-insoluble compounds, a co-solvent system (e.g., methanol-water) may be necessary.
 - Titrate the solution with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH), depending on the nature of the compound.
 - Record the pH of the solution after each incremental addition of the titrant.
 - Plot the pH versus the volume of titrant added to generate a titration curve.
 - The pKa value corresponds to the pH at the half-equivalence point, which is the point of inflection on the titration curve. For titrations in co-solvent systems, extrapolation to 0% co-solvent is required to obtain the aqueous pKa.

Chemical Stability Assessment

Stability studies are crucial to determine the shelf-life of a drug substance and identify potential degradation products.

Protocol: Forced Degradation (Stress Testing) Studies

Forced degradation studies are conducted under more severe conditions than accelerated stability testing to identify likely degradation pathways.^{[17][18][19][20][21]}

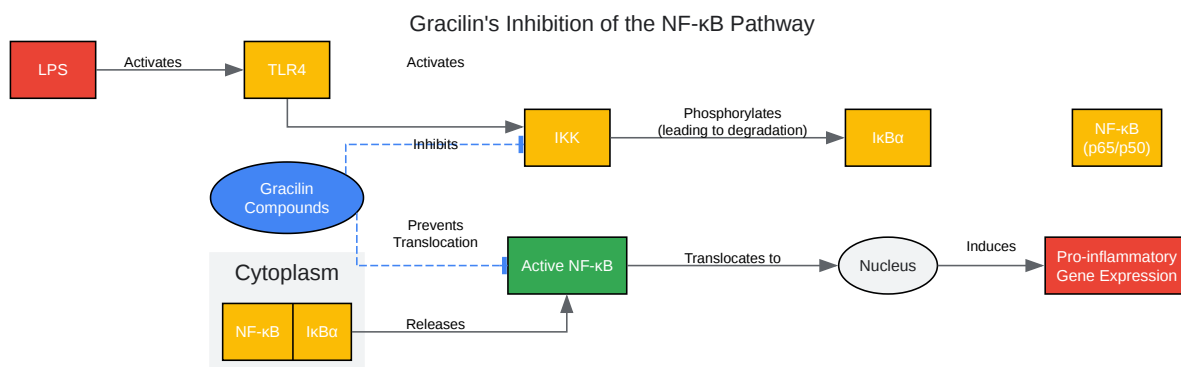
- Stress Conditions:
 - Acidic Hydrolysis: Treat the **Gracilin** compound with a dilute acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60°C).

- Basic Hydrolysis: Treat the compound with a dilute base (e.g., 0.1 M NaOH) at an elevated temperature.
- Oxidation: Expose the compound to an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
- Thermal Degradation: Heat the solid compound or a solution at a high temperature (e.g., 80°C).
- Photostability: Expose the compound to light according to ICH Q1B guidelines.
- Analysis:
 - At specified time points, analyze the stressed samples using a stability-indicating HPLC method.^{[22][23][24][25][26]} This is a chromatographic method that can separate the parent compound from all its degradation products.
 - Quantify the amount of the remaining parent compound to determine the degradation rate.
 - Identify and characterize the major degradation products using techniques like mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Mandatory Visualizations

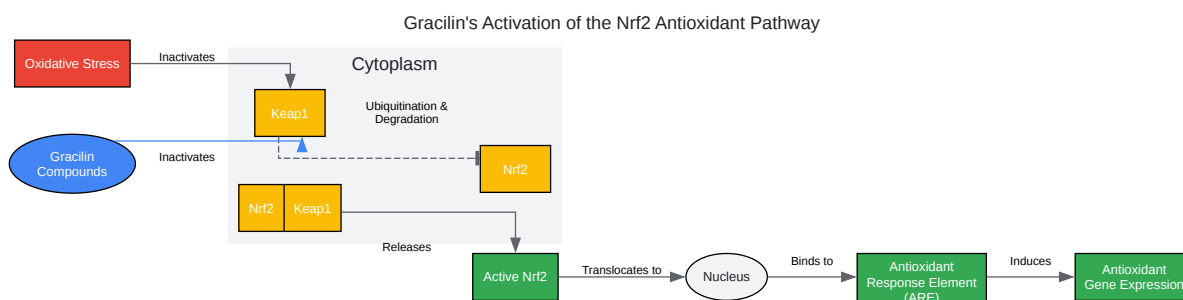
Signaling Pathways

Gracilin compounds exert their biological effects by modulating several key signaling pathways. The following diagrams, created using Graphviz (DOT language), illustrate these interactions.



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Caption: Inhibition of the pro-inflammatory NF- κ B signaling pathway by **Gracilin** compounds.



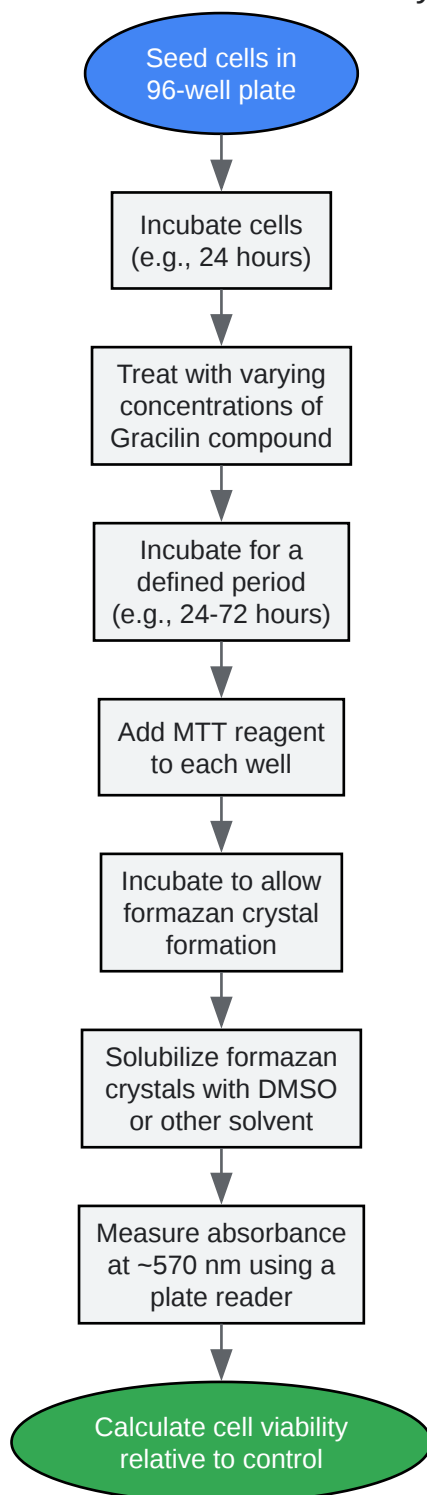
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Caption: Activation of the Nrf2-mediated antioxidant response by **Gracilin** compounds.

Experimental Workflows

The following diagrams illustrate common experimental workflows used in the study of **Gracilin** compounds.

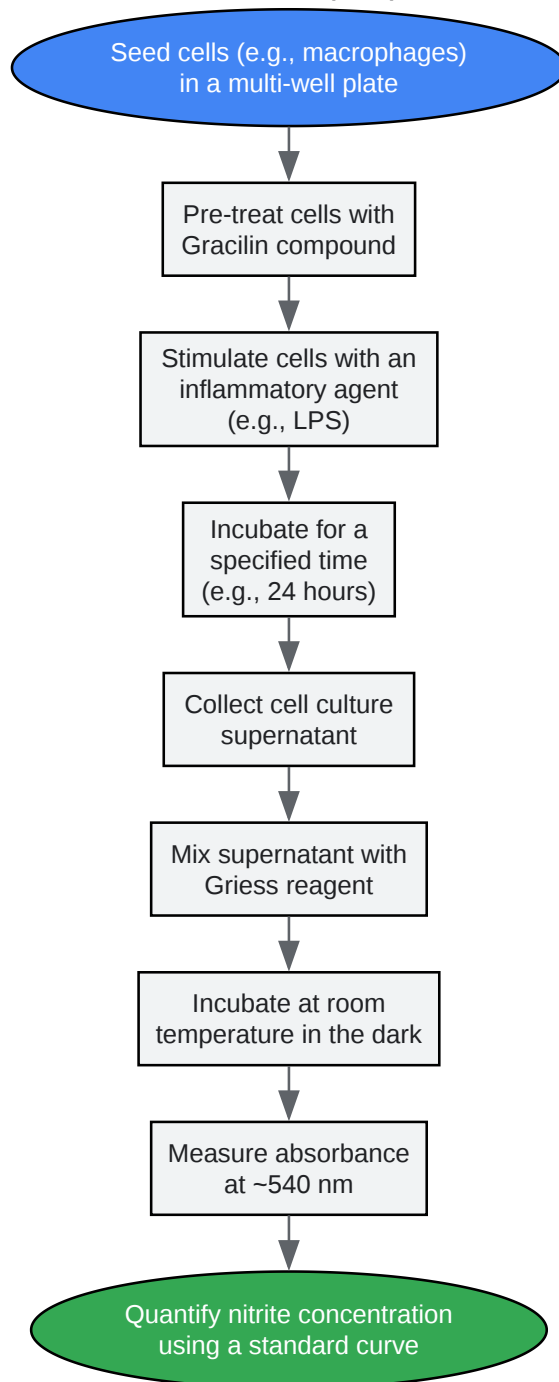
Experimental Workflow for Cell Viability Assay (MTT)



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Caption: Workflow for assessing the cytotoxicity of **Gracilin** compounds using an MTT assay.

Experimental Workflow for Nitric Oxide (NO) Determination (Griess Assay)



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Caption: Workflow for measuring the anti-inflammatory effect of **Gracilin** compounds via nitric oxide production.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **Gracilin** compounds, essential for their continued development as potential therapeutic agents. The presented data, while highlighting the promise of these marine natural products, also underscores the need for more extensive experimental characterization. The detailed protocols and visual workflows offer a practical resource for researchers in the fields of natural product chemistry, pharmacology, and drug development to further investigate and unlock the full potential of the **Gracilin** family of compounds. As research progresses, a more complete physicochemical profile will be crucial for optimizing formulation, predicting in vivo behavior, and ultimately translating these fascinating molecules into clinical use.

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